

Technical Support Center: Diisononyl Azelate (DINZ) Phase Stability

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Compound of Interest

Compound Name: Diisononyl azelate

CAS No.: 71850-10-7

Cat. No.: B12657575

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Introduction: The Stability Paradox in Medical Polymers

Welcome to the Technical Support Hub. If you are accessing this guide, you are likely observing unexpected opacity, surface greasiness (exudation), or mechanical drift in your **Diisononyl azelate** (DINZ) polymer blends.

DINZ is a critical plasticizer for medical-grade PVC and drug delivery systems due to its lower volatility compared to DEHP and superior low-temperature performance. However, its higher molecular weight and specific solubility profile render it susceptible to phase separation if the thermodynamic balance is tipped.

This guide moves beyond basic troubleshooting. We will dissect the thermodynamic and kinetic drivers of phase separation and provide you with self-validating protocols to stabilize your formulation.

Module 1: Diagnostic & Root Cause Analysis

(Triage)

Q1: My clear tubing has developed a white, milky haze after 48 hours of storage. Is this degradation?

Diagnosis: Likely Phase Separation (Syneresis), not chemical degradation. Technical Insight: This is a classic manifestation of the "compatibility limit." While DINZ is compatible with PVC, it has a distinct solubility parameter (

). If your loading exceeds the solvation capacity of the polymer matrix at storage temperature, the system enters the metastable region (between the binodal and spinodal curves). The "haze" is actually microscopic droplets of DINZ nucleating within the polymer matrix.

Q2: The surface of my extruded film feels oily/tacky. Why is the plasticizer migrating?

Diagnosis: Exudation (Blooming) driven by elastic recovery and diffusion. Technical Insight: Unlike haze, which is internal, exudation is the migration of the plasticizer to the surface. This occurs when the chemical potential of the plasticizer is lower at the surface than in the bulk.

- Mechanism: In flexible PVC, the polymer chains form a 3D network (crystallites act as crosslinks). If the amorphous regions are "over-saturated" with DINZ, the elastic contraction of the polymer network squeezes the liquid plasticizer out, similar to water from a sponge.

Q3: We switched from DEHP to DINZ and now see phase separation at the same loading. Why?

Diagnosis: Solubility Parameter Mismatch. Technical Insight: DINZ (

) has a higher molecular weight and longer alkyl chains (C9) compared to DEHP (C8). This increases its hydrophobicity and slightly lowers its polarity.

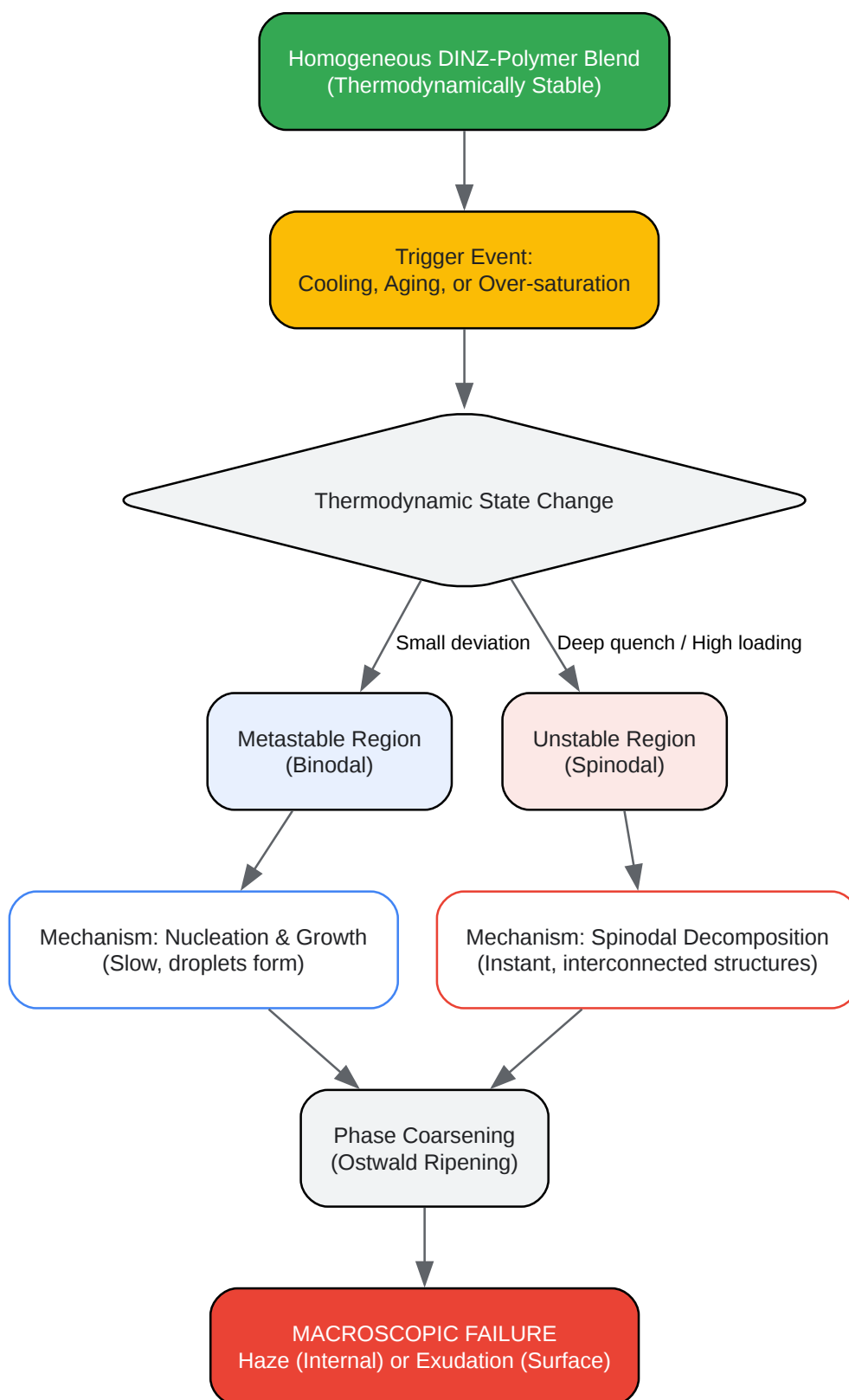
- The Causality: The interaction parameter () between PVC and DINZ is slightly higher (less favorable) than PVC-DEHP. Therefore, the thermodynamic solubility limit of DINZ is lower. You cannot simply swap them 1:1 without validating the new miscibility window.

Module 2: The Mechanics of Phase Separation

To fix the problem, you must visualize the invisible forces at play. We use the Flory-Huggins Solution Theory to predict stability.

Visualization: The Phase Separation Pathway

The following diagram illustrates how a homogeneous blend degrades into a separated state based on thermal history and loading.^[1]



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Figure 1: Thermodynamic pathway of plasticizer phase separation.^[1] Note that "Binodal" separation is slow and nucleation-driven, while "Spinodal" is rapid and spontaneous.

Module 3: Formulation Optimization & Data

Calculating Compatibility (Hansen Solubility Parameters)

You must ensure the "distance" () between your polymer and DINZ in Hansen Space is smaller than the interaction radius () of the polymer.

Equation:

^[2]

Comparative Data: DINZ vs. Common Polymers Note: Values are estimated based on group contribution methods and structural analogues (e.g., DOZ).

Component	(Dispersion)	(Polarity)	(H-Bonding)	Compatibility with DINZ
DINZ (Plasticizer)	16.5	3.8	4.2	Reference
PVC (Rigid)	18.2	7.5	8.3	Good (is low)
PVB (Polyvinyl Butyral)	18.6	12.0	13.5	Poor (High diff)
PLA (Polylactic Acid)	18.6	9.9	6.0	Moderate (Requires compatibilizer)

Actionable Rule: If

, phase separation is thermodynamically inevitable. For DINZ/PVC, the system is stable at standard loadings (30-60 phr), but exceeding 70 phr or storing below 10°C pushes the system towards the binodal limit.

Module 4: Experimental Protocols

Do not guess. Validate your blend's stability using these specific protocols.

Protocol A: The Loop Tack Test (ASTM D3291 Modified)

Purpose: Rapidly accelerate exudation to predict long-term shelf stability.

- Preparation: Cut compression-molded specimens (25mm x 100mm).
- Stress Induction: Bend the sample into a loop and clamp it. This induces compressive stress on the inner surface, squeezing the polymer matrix.
- Incubation: Place the loop in an oven at 23°C (Room Temp) and 40°C for different durations (24h, 7 days).
- Detection: Wipe the inside of the loop with a cigarette paper or pre-weighed tissue.
- Pass/Fail:
 - Pass: Paper remains dry.
 - Fail: Translucent oil spot appears (indicates exudation).

Protocol B: Glass Transition (T_g) Depression via DSC

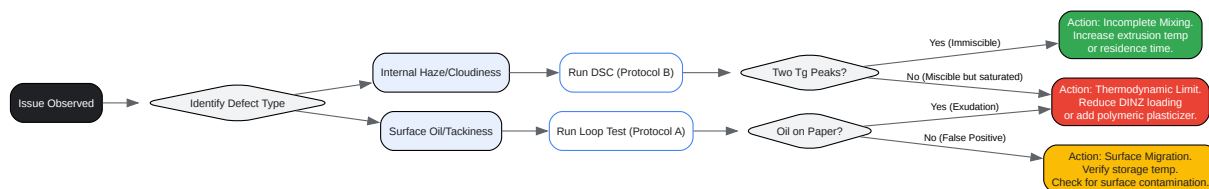
Purpose: Confirm molecular miscibility.

- Method: Differential Scanning Calorimetry (DSC). Heat from -80°C to 100°C at 10°C/min.
- Analysis: Measure the
of the blend.^[1]
- Fox Equation Validation:

- Interpretation:
 - Single
: Indicates a miscible, single-phase system.
 - Broad or Double
: Indicates phase separation (polymer-rich and plasticizer-rich domains).
 - Action: If you see a double peak, reduce DINZ concentration or increase processing temperature to ensure homogenization.

Module 5: Troubleshooting Workflow

Use this logic tree to resolve active issues in production or R&D.



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Figure 2: Decision tree for diagnosing DINZ instability.

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